

# 2,4,5-Trifluorobenzyl chloride physical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,4,5-Trifluorobenzyl chloride

Cat. No.: B1304621

[Get Quote](#)

## An In-depth Technical Guide to the Physical Properties of 2,4,5-Trifluorobenzyl Chloride

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical intermediates is paramount for their effective application in synthesis and process development. **2,4,5-Trifluorobenzyl chloride** (CAS No. 243139-71-1) is a key building block in the synthesis of various pharmaceuticals and agrochemicals, making a detailed comprehension of its physical characteristics essential.<sup>[1]</sup> This guide provides a comprehensive overview of the physical properties of **2,4,5-Trifluorobenzyl chloride**, detailed experimental protocols for its synthesis, and a visual representation of the synthetic workflow.

## Physical and Chemical Properties

**2,4,5-Trifluorobenzyl chloride** is a colorless to almost colorless clear liquid under standard conditions.<sup>[2][3]</sup> It is a highly reactive compound, a characteristic attributable to the benzyl chloride group combined with the electronic effects of the fluorine substituents.<sup>[1]</sup> This reactivity makes it a versatile intermediate for alkylation, substitution, and coupling reactions in organic synthesis.<sup>[1]</sup>

The quantitative physical properties of **2,4,5-Trifluorobenzyl chloride** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>4</sub> ClF <sub>3</sub> [3][4]
Molecular Weight	180.55 g/mol [4]
Appearance	Colorless to Almost colorless clear liquid[2][3]
Boiling Point	175 °C[3]
Density	1.689 g/cm <sup>3</sup> [3]
Refractive Index	1.5050[3]
Vapor Pressure	0.091 mmHg at 25°C[3]
Flash Point	65 °C[3]
Purity	>98.0% (GC)[5]

## Experimental Protocols: Synthesis

The synthesis of **2,4,5-Trifluorobenzyl chloride** can be achieved through the chlorination of 2,4,5-trifluorotoluene. The following protocol provides a detailed methodology for this synthesis. [2]

Materials and Equipment:

- Four-neck flask
- Stirrer
- Thermometer
- Chlorine gas inlet tube
- Reflux condenser
- HCl absorption system
- Light source

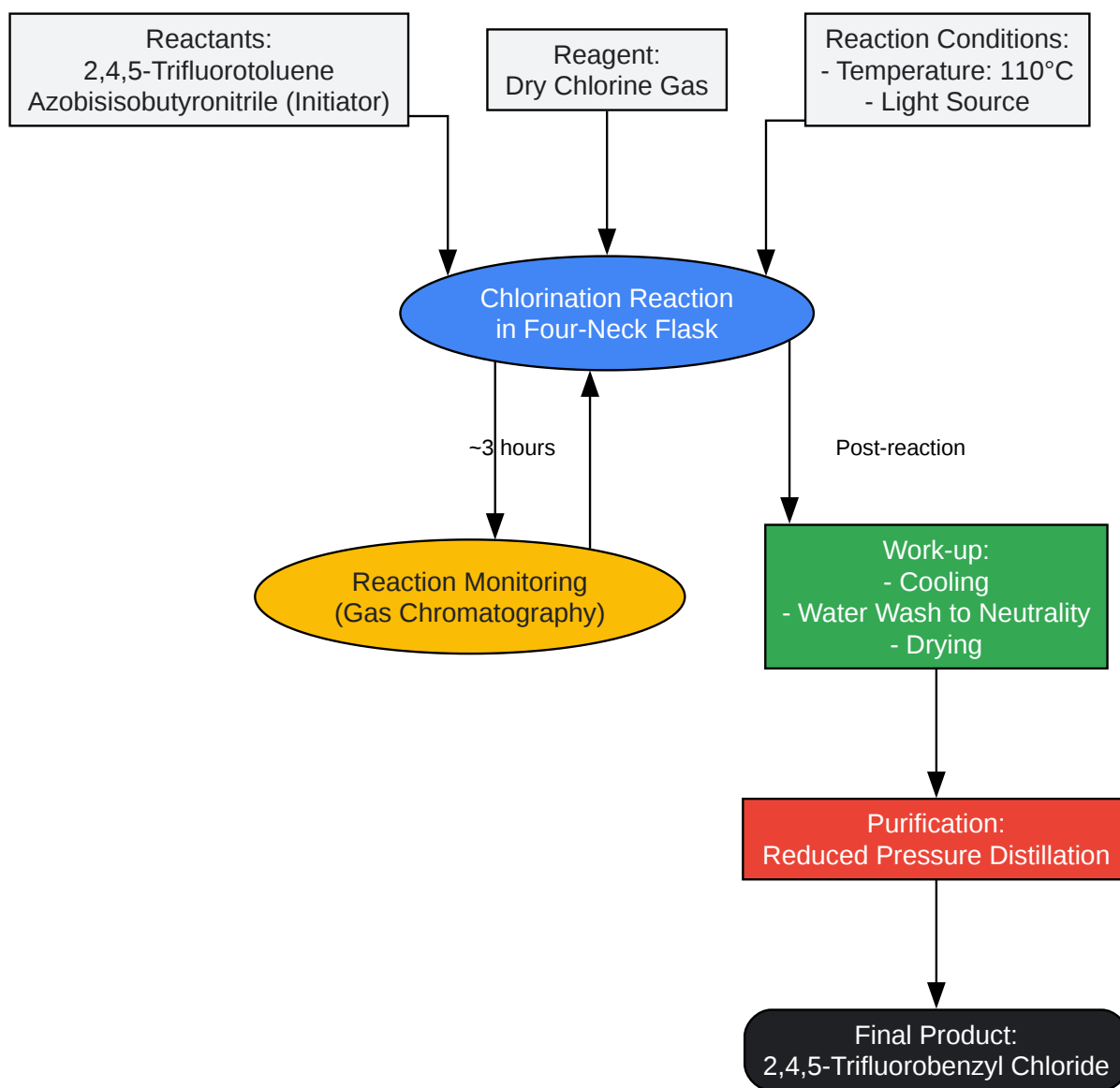
- 2,4,5-trifluorotoluene (146.0 g)
- Azobisisobutyronitrile (AIBN) (3.0 g)
- Dry chlorine gas
- Water
- Drying agent (e.g., anhydrous sodium sulfate)
- Distillation apparatus

Procedure:

- Assemble the four-neck flask with a stirrer, thermometer, chlorine gas inlet, and a reflux condenser connected to an HCl absorption system.
- Place a light source near the reaction flask.
- Charge the reaction flask with 146.0 g of 2,4,5-trifluorotoluene and 3.0 g of azobisisobutyronitrile.[2]
- Stir the mixture and heat it to 110°C.[2]
- Once the temperature is stable, introduce dry chlorine gas into the reaction mixture.[2]
- Monitor the reaction progress using Gas Chromatography (GC).[2]
- Continue the introduction of chlorine gas for approximately 3 hours, or until the reaction is complete as indicated by GC analysis.[2]
- Stop the flow of chlorine gas and allow the reaction mixture to cool down.
- Wash the crude product with water until it is neutral.
- Dry the organic layer over a suitable drying agent.
- Purify the final product by distillation under reduced pressure to obtain **2,4,5-trifluorobenzyl chloride**. [2]

## Synthesis Workflow Visualization

The following diagram illustrates the logical workflow for the synthesis of **2,4,5-Trifluorobenzyl chloride** from 2,4,5-trifluorotoluene.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. sparrow-chemical.com [sparrow-chemical.com]
- 2. 2,4,5-TRIFLUOROBENZYL CHLORIDE | 243139-71-1 [chemicalbook.com]
- 3. chembk.com [chembk.com]
- 4. scbt.com [scbt.com]
- 5. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [2,4,5-Trifluorobenzyl chloride physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1304621#2-4-5-trifluorobenzyl-chloride-physical-properties]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)